

An In-Depth Technical Guide to 3-Oxobutyl Acetate

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Compound of Interest

Compound Name: 3-Oxobutyl acetate

Cat. No.: B159995

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Oxobutyl acetate, a keto-ester with significant applications in various scientific domains, serves as a key intermediate in organic synthesis and possesses potential biological relevance. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis methodologies, and biological significance, tailored for professionals in research and drug development.

Chemical Identity and Synonyms

The compound with the systematic IUPAC name **3-oxobutyl acetate** is also known by several synonyms. These alternative names and identifiers are crucial for comprehensively searching chemical databases and literature.

Identifier	Value
IUPAC Name	3-oxobutyl acetate
CAS Number	10150-87-5[1][2]
Synonyms	4-Acetoxy-2-butanone, 1-Acetoxybutan-3-one, 2-Butanone, 4-hydroxy-, acetate, 4-(acetyloxy)-2-butanone[2]
Molecular Formula	C ₆ H ₁₀ O ₃ [3][4][5]
Molecular Weight	130.14 g/mol [1][3]
InChI Key	NWCYECXHIYEBJE-UHFFFAOYSA-N[1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **3-oxobutyl acetate** is essential for its handling, application in reactions, and for analytical purposes. The following table summarizes key quantitative data.

Property	Value	Source
Boiling Point	93-95 °C at 20 mmHg	[2]
Density	1.042 g/mL at 25 °C	[2]
Flash Point	76 °C	[2]
Refractive Index	n _{20/D} 1.422	[2]
Storage Temperature	2-8°C	[1]
Physical Form	Solid or liquid	[1]
Purity	97%	[1]

Synthesis of 3-Oxobutyl Acetate

The synthesis of **3-oxobutyl acetate** can be achieved through the esterification of 4-hydroxy-2-butanone. While various esterification methods exist, a common approach involves the reaction

of the alcohol with an acetylating agent.

Experimental Protocol: Synthesis from 4-Hydroxy-2-butanone and Thionyl Chloride

A method for the synthesis of a related chloro-ketone from 4-hydroxy-2-butanone provides a basis for a potential synthesis route for **3-oxobutyl acetate**. The following is an adapted conceptual protocol.

Materials:

- 4-Hydroxy-2-butanone
- Thionyl chloride
- Anhydrous solvent (e.g., dichloromethane)
- 5 wt% Sodium bicarbonate solution

Procedure:

- In a four-neck flask, dissolve 4-hydroxy-2-butanone in the anhydrous solvent and cool the solution to below -5 °C.
- Slowly add a solution of thionyl chloride dropwise to the cooled solution while maintaining the low temperature.
- After the addition is complete, allow the reaction mixture to warm to room temperature and maintain for 2-3 hours.
- Heat the mixture to 60 °C for 30-60 minutes, then cool back to room temperature.
- Wash the resulting solution with a 5 wt% sodium bicarbonate solution until the pH reaches 7.
- Separate the organic layer and remove the solvent under reduced pressure to obtain the crude product.
- Purification can be achieved through distillation.

Disclaimer: This is a conceptual protocol adapted from a related synthesis and should be optimized and validated in a laboratory setting.

Biological Significance and Metabolic Fate

As a metabolite, **3-oxobutyl acetate** is an acetate ester. The metabolic fate of acetates is a well-studied area, particularly their role in cellular energy and biosynthesis.

Acetate can be converted to acetyl-CoA, a central molecule in metabolism. The metabolic pathways involving acetate are crucial in various physiological and pathological states.

Potential Metabolic Pathway of 3-Oxobutyl Acetate

The following diagram illustrates a potential metabolic pathway for **3-oxobutyl acetate**, based on general knowledge of ester and acetate metabolism. Hydrolysis of the ester bond would yield acetic acid (acetate) and 4-hydroxy-2-butanone. The acetate can then enter the central metabolism.

Potential metabolic fate of **3-oxobutyl acetate**.

Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a suitable technique for the analysis of **3-oxobutyl acetate**. The method would involve separation on a suitable capillary column followed by mass spectrometric detection for identification and quantification.

Conclusion

This technical guide provides essential information on **3-oxobutyl acetate** for researchers and professionals in drug development. The summarized data on its chemical properties, a conceptual synthesis protocol, and an overview of its potential biological role and metabolic fate serve as a valuable resource for further investigation and application of this compound. Further experimental studies are warranted to fully elucidate its biological activities and metabolic pathways.

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